

Application Notes and Protocols for the GC-MS Analysis of Albene

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Compound of Interest

Compound Name: Albene

Cat. No.: B11944014

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Introduction

Albene, with the chemical formula $C_{12}H_{18}$, is a tricyclic hydrocarbon.[1] Its systematic IUPAC name is (1S,2S,6S,7R)-2,6-dimethyltricyclo[5.2.1.0^{2,6}]dec-3-ene.[1] Given its volatile nature, Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for its separation, identification, and quantification in various matrices. This document provides a comprehensive guide to the GC-MS analysis of **Albene**, including detailed experimental protocols and data presentation. While **Albene** is not as extensively studied as some other sesquiterpenes, this application note consolidates available data and provides a robust framework for its analysis based on established methods for similar volatile compounds.

Quantitative Data Presentation

The quantitative analysis of **Albene** by GC-MS relies on the chromatographic separation of the analyte and its subsequent detection and fragmentation by the mass spectrometer. Key quantitative data includes its retention index and the mass-to-charge ratios (m/z) of its characteristic ions.

Table 1: GC Retention Indices for **Albene**

Column Type	Stationary Phase	Retention Index (I)	Reference
Capillary	SPB-1	1161	Blagojevic, Radulovic, et al., 2006[2]
Capillary	DB-5	1152	Blagojevic, Radulovic, et al., 2006[2]
Capillary	HP-5MS	1166.9	Andriamaharavo, 2014[2]

Table 2: Characteristic Mass Spectrometry Fragments of **Albene**

The mass spectrum of **Albene** is characterized by a molecular ion peak and a series of fragment ions. The fragmentation pattern is a unique fingerprint that aids in its identification. The molecular weight of **Albene** is 162.27 g/mol .[1]

m/z	Proposed Fragment Ion	Relative Intensity (Estimated)
162	[C ₁₂ H ₁₈] ⁺ (Molecular Ion)	Moderate
147	[C ₁₁ H ₁₅] ⁺	Moderate
119	[C ₉ H ₁₁] ⁺	High
105	[C ₈ H ₉] ⁺	High
91	[C ₇ H ₇] ⁺	High
77	[C ₆ H ₅] ⁺	Moderate
65	[C ₅ H ₅] ⁺	Low
41	[C ₃ H ₅] ⁺	Moderate

Note: Relative intensities are estimated based on typical mass spectra of cyclic terpenes and may vary depending on the instrument and analytical conditions.

Experimental Protocols

This section details the methodologies for the GC-MS analysis of **Albene**, from sample preparation to data acquisition.

Protocol 1: Sample Preparation (General Purpose)

This protocol is suitable for the analysis of **Albene** in a relatively clean matrix or as a pure standard.

Materials:

- **Albene** standard
- Hexane or Dichloromethane (GC grade)
- Volumetric flasks
- Micropipettes
- 2 mL GC vials with PTFE-lined septa

Procedure:

- **Standard Stock Solution Preparation:** Accurately weigh a known amount of pure **Albene** and dissolve it in a volumetric flask with hexane to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- **Working Standard Preparation:** Prepare a series of working standards by serial dilution of the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50 µg/mL).
- **Sample Transfer:** Transfer the standard solutions or prepared samples into 2 mL GC vials.
- **Blank Preparation:** Prepare a solvent blank using only the solvent used for dilution.

Protocol 2: Headspace Solid-Phase Microextraction (HS-SPME) for Volatile Analysis from a Complex Matrix

This protocol is recommended for extracting **Albene** from complex matrices such as biological tissues, plant material, or environmental samples, where the concentration of **Albene** may be

low and matrix interference is a concern.

Materials:

- Sample containing **Albene**
- 20 mL headspace vials with magnetic crimp caps
- SPME fiber assembly (e.g., Polydimethylsiloxane - PDMS coating)
- Heater-stirrer or autosampler with incubation capabilities

Procedure:

- Sample Preparation: Place a known amount of the solid or liquid sample into a 20 mL headspace vial.
- Incubation: Seal the vial and place it in a heating block or the GC autosampler's incubator. Heat the sample at a controlled temperature (e.g., 60-80°C) for a specific time (e.g., 15-30 minutes) to allow the volatile compounds, including **Albene**, to partition into the headspace.
- Extraction: Expose the SPME fiber to the headspace of the vial for a defined period (e.g., 10-20 minutes) to adsorb the analytes.
- Desorption: Retract the fiber and immediately introduce it into the hot GC injector, where the adsorbed analytes are thermally desorbed onto the analytical column.

GC-MS Instrumentation and Parameters

The following table outlines the recommended GC-MS parameters for the analysis of **Albene**. These parameters are based on methods used for similar sesquiterpenes and should be optimized for the specific instrument and application.

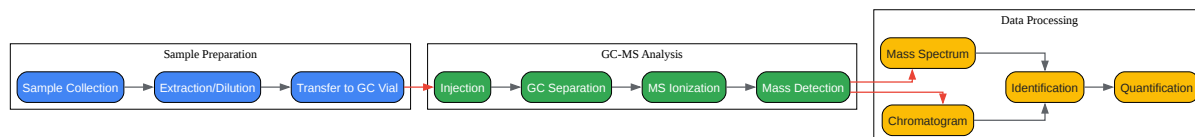
Table 3: Recommended GC-MS Parameters for **Albene** Analysis

Parameter	Setting
Gas Chromatograph	
Column	DB-5MS or HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness)
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Injector Temperature	250°C
Injection Mode	Splitless (for trace analysis) or Split (10:1 for higher concentrations)
Injection Volume	1 µL
Oven Temperature Program	Initial temperature: 60°C, hold for 2 min Ramp: 5°C/min to 240°C Final hold: Hold at 240°C for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Mass Scan Range	m/z 40-300
Solvent Delay	3-5 minutes

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **Albene**.

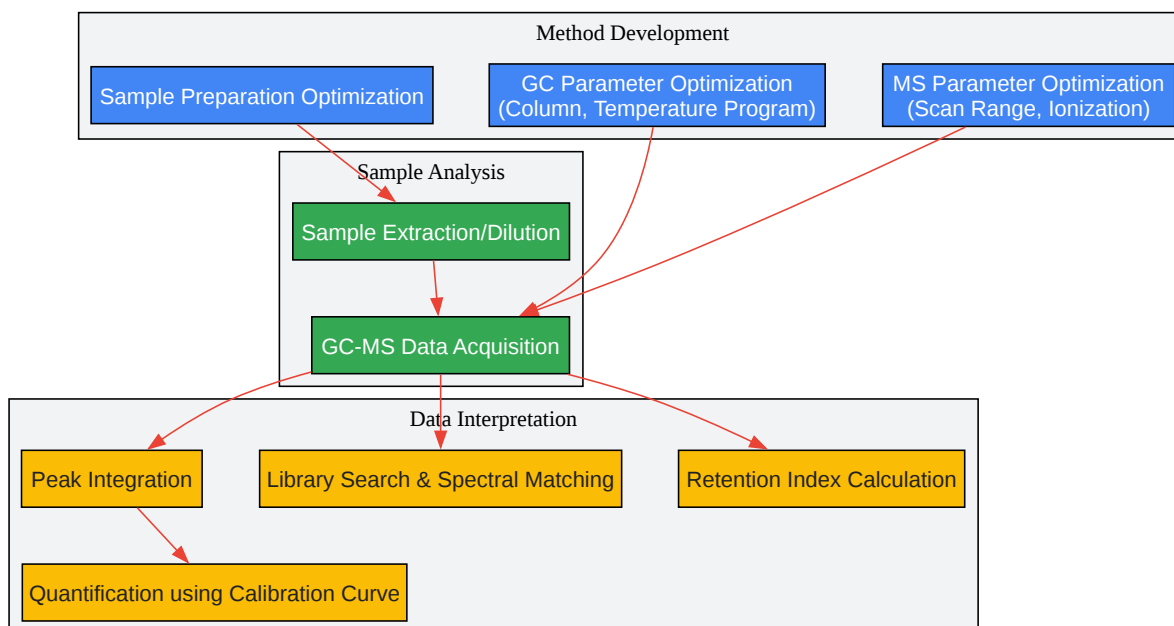


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Caption: General workflow for the GC-MS analysis of **Albene**.

Logical Relationship of Analytical Steps

The following diagram outlines the logical progression and dependencies of the key analytical steps.



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Caption: Logical flow of the analytical process for **Albene** GC-MS.

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References

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- 2. Albenes [webbook.nist.gov]
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